

Application Note: Purification of 9-Bromophenanthrene by Recrystallization

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Compound of Interest

Compound Name: 9-Bromophenanthrene

Cat. No.: B047481

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This application note provides a detailed protocol for the purification of **9-bromophenanthrene** via recrystallization. Recrystallization is a fundamental technique for the purification of solid organic compounds. This document outlines the necessary materials, a step-by-step experimental procedure, and expected outcomes for obtaining high-purity **9-bromophenanthrene** suitable for research and development applications.

Physicochemical Properties of 9-Bromophenanthrene

A summary of the key physical and chemical properties of **9-bromophenanthrene** is presented in the table below. These properties are crucial for designing an effective recrystallization protocol.

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₁₄ H ₉ Br[1][2] |
| Molecular Weight | 257.13 g/mol [2][3] |
| CAS Number | 573-17-1[2][4] |
| Appearance | White to light yellow crystalline powder[2][5] |
| Melting Point | 60-66 °C[1][2][4][6] |
| Boiling Point | 180-190 °C at 2 mmHg[2][4][6] |
| Solubility | Sparingly soluble in water; soluble in organic solvents such as ethanol, acetone, chloroform, dichloromethane, acetic acid, and carbon disulfide.[1][2][5][7][8] |

Principle of Recrystallization

Recrystallization is a purification technique based on the differential solubility of a compound and its impurities in a chosen solvent at different temperatures. An ideal recrystallization solvent should dissolve the target compound well at elevated temperatures but poorly at lower temperatures. Impurities should either be highly soluble at all temperatures (remaining in the mother liquor) or insoluble at high temperatures (allowing for removal by hot filtration). For **9-bromophenanthrene**, ethanol has been reported as a suitable recrystallization solvent.[9]

Experimental Protocol: Recrystallization of 9-Bromophenanthrene from Ethanol

This protocol details the procedure for the purification of **9-bromophenanthrene** using ethanol as the solvent.

3.1. Materials and Equipment:

- Crude **9-bromophenanthrene**
- Ethanol (95% or absolute)

- Erlenmeyer flasks
- Hot plate with magnetic stirring capabilities
- Magnetic stir bar
- Filter paper
- Powder funnel
- Buchner funnel and flask
- Vacuum source
- Spatula
- Watch glass
- Drying oven or desiccator
- Melting point apparatus

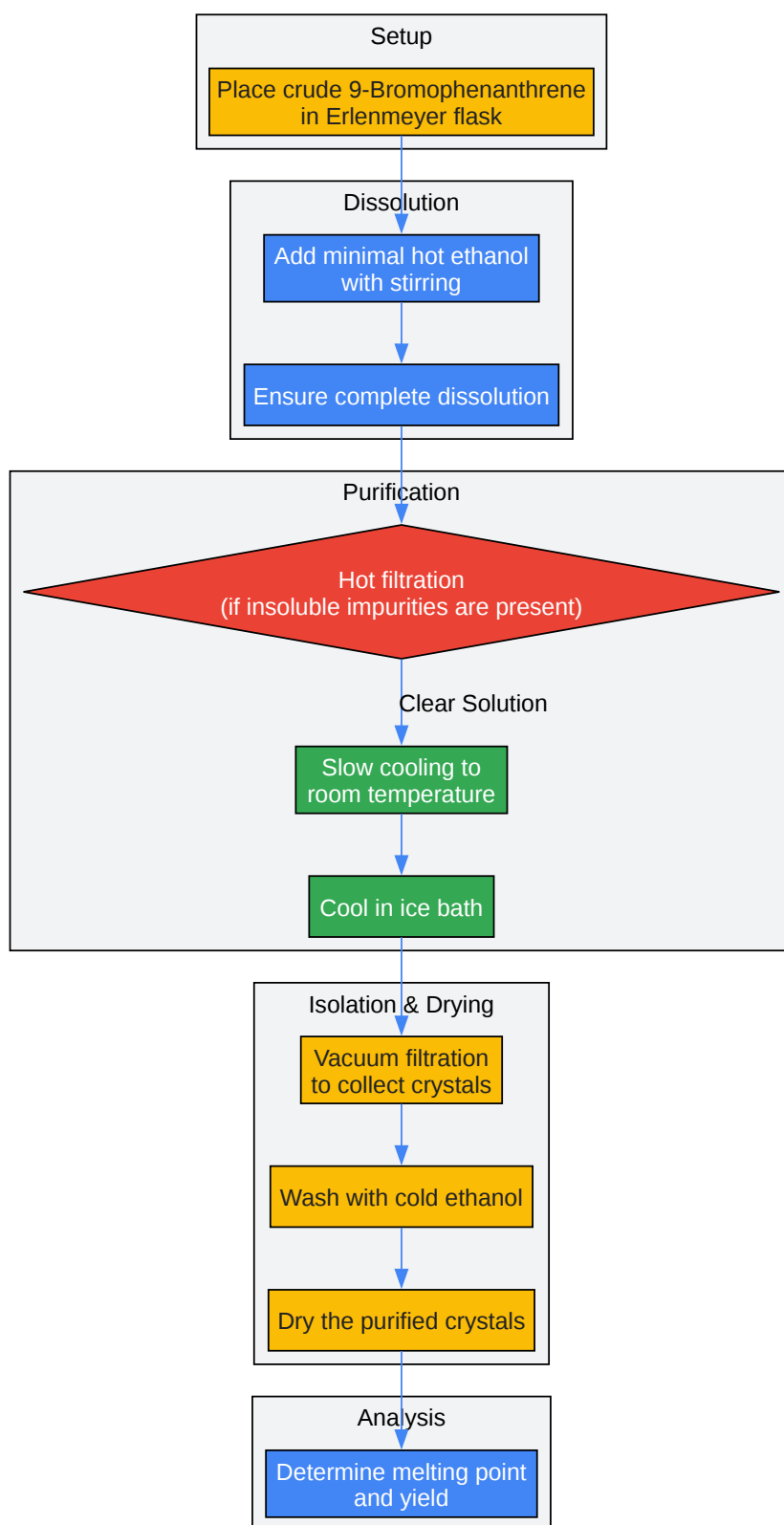
3.2. Step-by-Step Procedure:

- Dissolution:
 - Place the crude **9-bromophenanthrene** in an Erlenmeyer flask with a magnetic stir bar.
 - Add a minimal amount of ethanol, just enough to wet the solid.
 - Gently heat the mixture on a hot plate with stirring.
 - Continue to add small portions of ethanol until the **9-bromophenanthrene** completely dissolves. Avoid adding an excess of solvent to ensure a good yield.
- Hot Filtration (Optional):
 - If insoluble impurities are observed in the hot solution, perform a hot filtration.

- Preheat a second Erlenmeyer flask and a powder funnel on the hot plate.
- Place a fluted filter paper in the funnel.
- Quickly pour the hot solution through the filter paper into the clean, preheated flask. This step should be done rapidly to prevent premature crystallization.
- Crystallization:
 - Remove the flask containing the clear solution from the hot plate.
 - Cover the flask with a watch glass and allow it to cool slowly to room temperature. Slow cooling promotes the formation of larger, purer crystals.
 - Once the flask has reached room temperature, place it in an ice bath to maximize crystal formation.
- Isolation of Crystals:
 - Set up a vacuum filtration apparatus with a Buchner funnel and filter paper.
 - Wet the filter paper with a small amount of cold ethanol.
 - Pour the cold crystal slurry into the Buchner funnel with the vacuum applied.
 - Use a spatula to transfer any remaining crystals from the flask.
- Washing:
 - With the vacuum still applied, wash the crystals with a small amount of ice-cold ethanol to remove any remaining soluble impurities.
- Drying:
 - Allow the crystals to dry on the filter paper under vacuum for a few minutes.
 - Transfer the purified crystals to a pre-weighed watch glass and dry them further in a drying oven at a temperature below the melting point or in a desiccator.

- Purity Assessment:
 - Determine the melting point of the recrystallized **9-bromophenanthrene**. A sharp melting point close to the literature value indicates high purity.^[9] The yield of the recrystallized product can also be calculated.

Workflow Diagram



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Caption: Workflow for the recrystallization of **9-bromophenanthrene**.

Safety Precautions

- **9-bromophenanthrene** may cause skin and eye irritation.[1] It is harmful if inhaled, in contact with skin, or if swallowed.[2]
- Always work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid inhalation of dust.
- Ethanol is flammable; keep it away from open flames and hot surfaces.

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